

Physicochemical Properties of 6-Bromoquinolin-2-amine

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Compound of Interest

Compound Name: 6-Bromoquinolin-2-amine

Cat. No.: B1338655

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6-Bromoquinolin-2-amine is a chemical compound utilized in various research and development applications, particularly in the synthesis of bioactive molecules for pharmaceuticals.^[1] Its structure, characterized by a bromine substitution on the quinoline ring, makes it a valuable building block in medicinal chemistry.^[1]

Quantitative Data Summary

The fundamental molecular properties of **6-Bromoquinolin-2-amine** are summarized below.

Property	Value	Source
Molecular Formula	C ₉ H ₇ BrN ₂	PubChem ^[2] , Chemical-Suppliers ^[3] , Santa Cruz Biotechnology ^[4] , Chem-Impex ^[1]
Molecular Weight	223.07 g/mol	PubChem ^[2] , Chemical-Suppliers ^[3] , Santa Cruz Biotechnology ^[4] , Chem-Impex ^[1]
Monoisotopic Mass	221.97926 Da	PubChem ^[2]
CAS Number	791626-58-9	Chemical-Suppliers ^[3] , Santa Cruz Biotechnology ^[4] , Chem-Impex ^[1]

Experimental Protocols

The data presented in this guide are derived from computational methods and established chemical databases. For instance, the molecular weight and formula are computed by PubChem 2.2 (release 2025.04.14).^[2] Detailed experimental protocols for determining these properties, such as mass spectrometry for molecular weight verification or elemental analysis for formula confirmation, would follow standard laboratory procedures. These are not detailed here but are foundational techniques in analytical chemistry.

Data Visualization

The logical relationship between the compound's name, its empirical formula, and its calculated molecular weight is illustrated below.

6-Bromoquinolin-2-amine

Determines

Molecular Formula:
 $\text{C}_9\text{H}_7\text{BrN}_2$

Calculates to

Molecular Weight:
223.07 g/mol

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Caption: Core properties of **6-Bromoquinolin-2-amine**.

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References

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